

# How to prepare CCT251545 stock solution in DMSO

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## Compound of Interest

Compound Name: CCT251545

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## Application Notes and Protocols for CCT251545

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### Introduction

**CCT251545** is a potent and selective, orally bioavailable small-molecule inhibitor of the WNT signaling pathway[1][2][3]. It functions as a chemical probe for investigating the roles of Cyclin-Dependent Kinase 8 (CDK8) and Cyclin-Dependent Kinase 19 (CDK19) in various cellular processes and diseases[1][4][5][6]. By binding to and inhibiting CDK8 and CDK19, **CCT251545** effectively blocks the WNT signaling cascade, which is often deregulated in cancer[4][5]. These application notes provide detailed protocols for the preparation of **CCT251545** stock solutions in Dimethyl Sulfoxide (DMSO) for use in research settings.

### Physicochemical Properties

A summary of the key physicochemical properties of **CCT251545** is presented in the table below. This information is crucial for accurate preparation of stock solutions and for understanding the compound's behavior in experimental systems.

Property	Value	Reference
Molecular Weight	421.92 g/mol	[1][2]
Appearance	White to off-white crystalline solid	[2][7]
Purity	≥95%	[7]
Solubility in DMSO	≥ 50 mg/mL (118.51 mM)	[2][7]
IC <sub>50</sub>	5 nM (in 7dF3 cells)	[1][2][3][7]

## Experimental Protocols

### Preparation of a 10 mM CCT251545 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CCT251545** in DMSO. This concentration is a common starting point for subsequent serial dilutions for various in vitro assays.

Materials:

- **CCT251545** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes (1.5 mL)
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Calculations:

To prepare a 10 mM stock solution, the required mass of **CCT251545** can be calculated using the following formula:

Mass (mg) = Desired Concentration (mM) x Desired Volume (mL) x Molecular Weight ( g/mol )

For example, to prepare 1 mL of a 10 mM stock solution:

Mass (mg) = 10 mM x 1 mL x (1 L / 1000 mL) x 421.92 g/mol x (1000 mg / 1 g) = 4.22 mg

Procedure:

- Weighing the Compound:
  - Tare a sterile 1.5 mL microcentrifuge tube on a calibrated analytical balance.
  - Carefully weigh 4.22 mg of **CCT251545** powder into the tared tube.
- Dissolving the Compound:
  - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **CCT251545** powder. It is crucial to use fresh, anhydrous DMSO as moisture can reduce the solubility of the compound[1].
  - Close the tube tightly and vortex for 1-2 minutes until the compound is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary, but the temperature sensitivity of the compound should be considered[8].
- Storage and Handling:
  - To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use working volumes (e.g., 20 µL) in sterile microcentrifuge tubes[1][8].
  - Clearly label each aliquot with the compound name, concentration, solvent (DMSO), and the date of preparation.
  - Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year)[2].

## Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the serial dilution of the 10 mM DMSO stock solution to prepare working solutions for treating cells in culture.

#### Important Considerations:

- The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to avoid cytotoxic effects[9][10].
- Always include a vehicle control (cell culture medium with the same final concentration of DMSO) in your experiments to account for any effects of the solvent[9].
- To avoid precipitation, it is recommended to perform serial dilutions in DMSO before the final dilution into the aqueous cell culture medium.

#### Procedure:

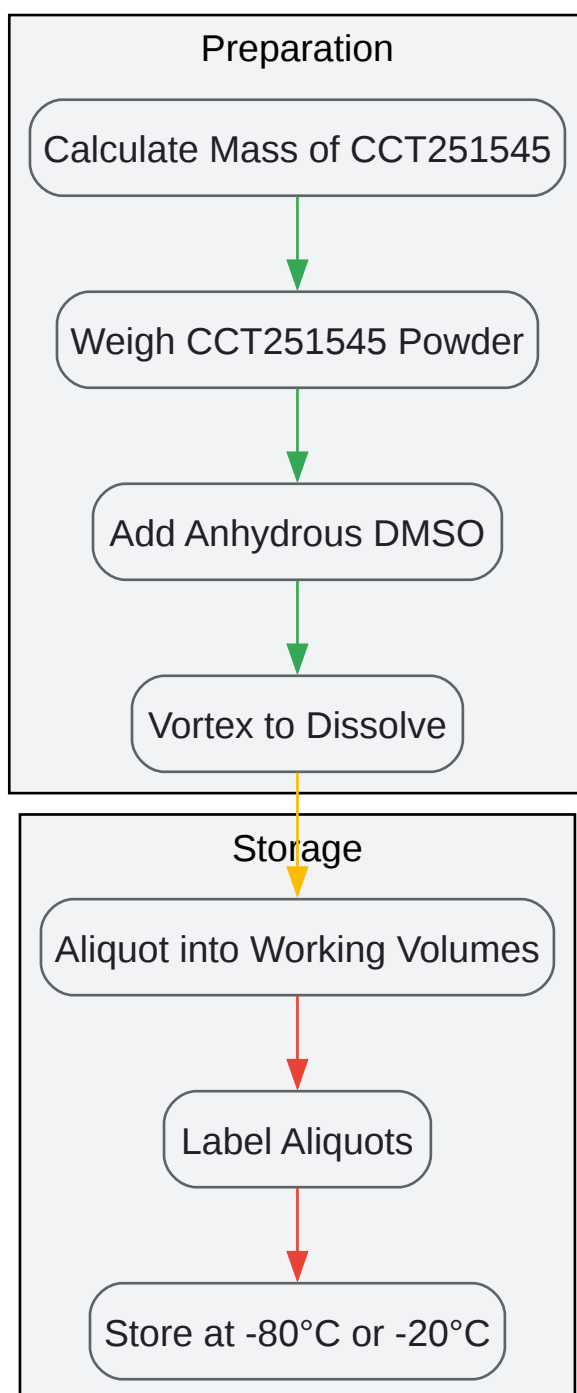
- Intermediate Dilutions in DMSO:
  - Prepare a series of intermediate dilutions from your 10 mM stock solution in 100% DMSO. For example, to get a 1 mM solution, dilute the 10 mM stock 1:10 in DMSO.
- Final Dilution in Culture Medium:
  - Add a small volume of the appropriate DMSO dilution to your cell culture medium to achieve the desired final concentration of **CCT251545**. For instance, to achieve a final concentration of 1  $\mu$ M in 1 mL of medium, add 1  $\mu$ L of a 1 mM DMSO stock. This will result in a final DMSO concentration of 0.1%.

#### Storage Recommendations Summary

Condition	Storage Temperature	Duration	Reference
Powder	-20°C	≥ 3 years	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[7]</a>
Stock Solution in DMSO	-80°C	Up to 2 years	<a href="#">[2]</a>
Stock Solution in DMSO	-20°C	Up to 1 year	<a href="#">[2]</a>

## Visualizations

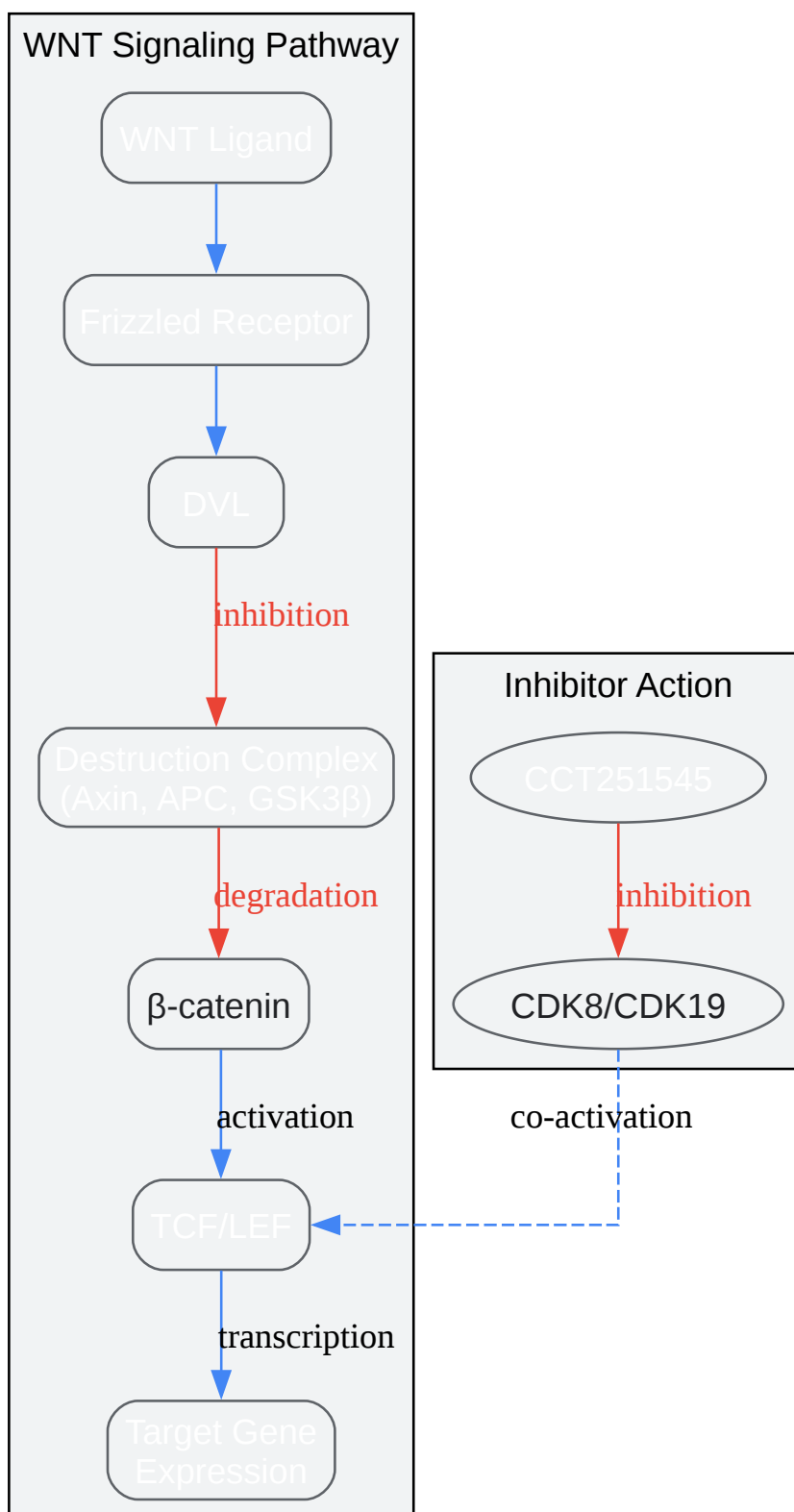
## Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **CCT251545** stock solution.

## Inhibition of the WNT Signaling Pathway by CCT251545



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